

# CAS number and molecular formula of S-Bioallethrin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *S-Bioallethrin*

Cat. No.: B7800135

[Get Quote](#)

## A Comprehensive Technical Guide to S-Bioallethrin

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **S-Bioallethrin**, a potent synthetic pyrethroid insecticide. The document outlines its chemical properties, mechanism of action, and relevant experimental protocols, offering valuable insights for research and development in toxicology, neurobiology, and immunology.

## Chemical and Physical Properties

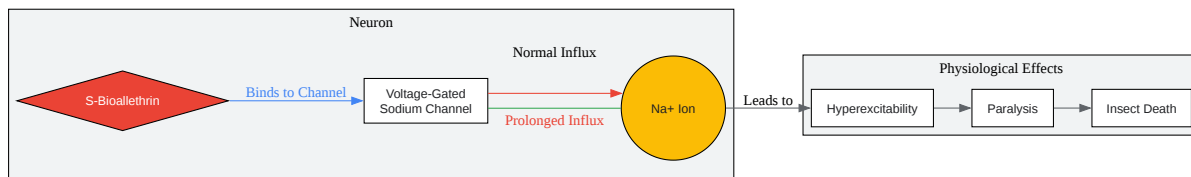
**S-Bioallethrin** is the most biologically active of the eight stereoisomers of allethrin.[1] It is known for its rapid knockdown effect on flying and crawling insects and is widely used in public health applications.[1][2][3]

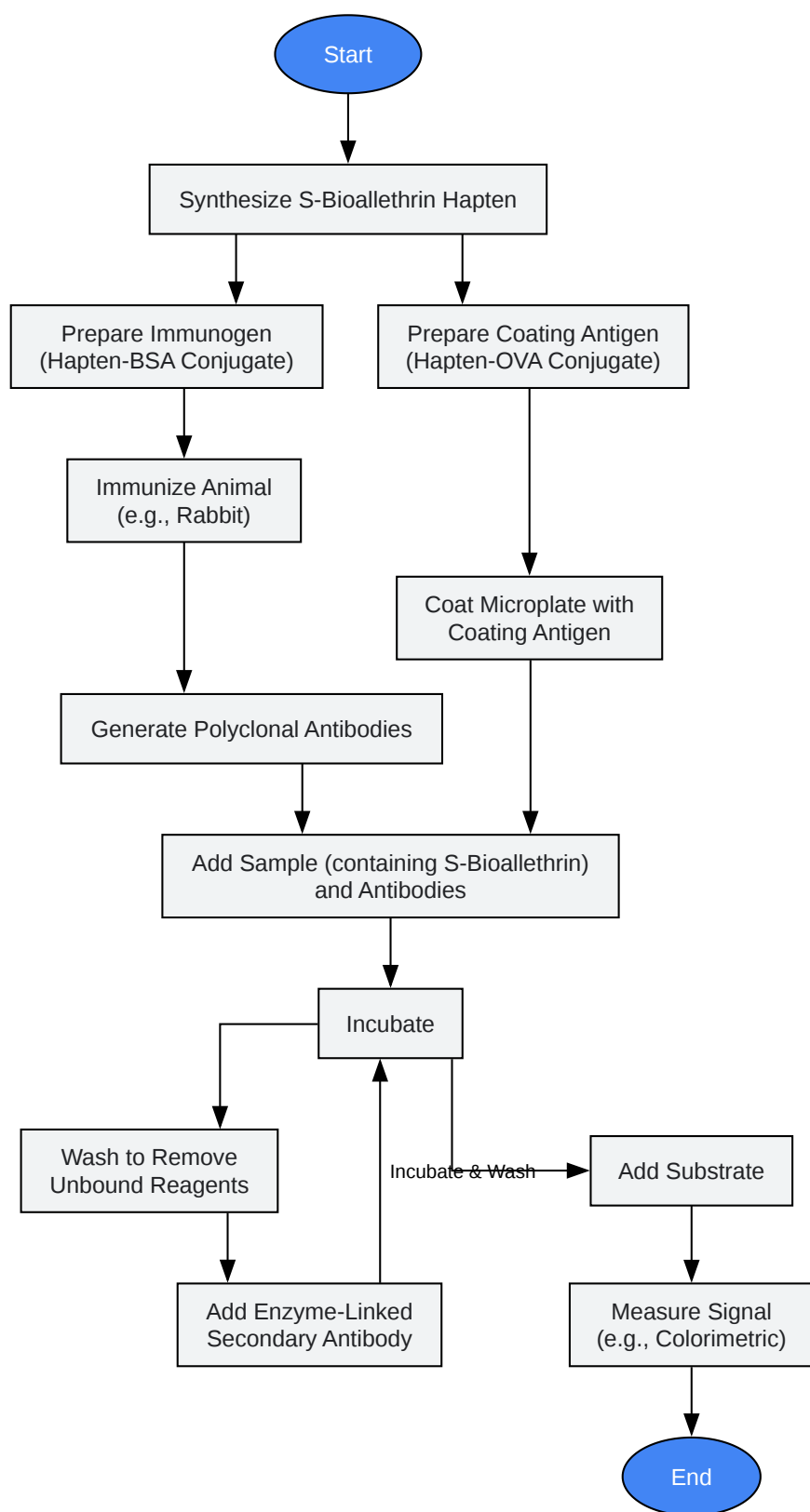
Identifier	Value
CAS Number	28434-00-6[4]
Molecular Formula	C19H26O3
Molecular Weight	302.41 g/mol
Appearance	Clear to amber viscous liquid
Synonyms	Esbiol, D-Trans-Allethrin, Esbioallethrin

## Mechanism of Action

**S-Bioallethrin** primarily acts as a neurotoxin in insects by targeting voltage-gated sodium channels. It binds to these channels and modifies their gating kinetics, leading to prolonged channel opening. This disruption of normal nerve function results in hyperexcitability, tremors, paralysis, and ultimately, the death of the insect.

In addition to its effects on the nervous system, **S-Bioallethrin** has been shown to modulate immune responses. It can inhibit lymphocyte proliferation and induce the release of histamine from human basophils.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Allethrins (EHC 87, 1989) [inchem.org]
- 2. Bioallethrin (Es-, S-Bioallethrin) [titanunichem.com]
- 3. echemi.com [echemi.com]
- 4. S-Bioallethrin | 28434-00-6 [chemicalbook.com]
- To cite this document: BenchChem. [CAS number and molecular formula of S-Bioallethrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800135#cas-number-and-molecular-formula-of-s-bioallethrin]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)